

PEG-3 oleamide emulsifier applications

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Compound Focus: PEG-3 oleamide

CAS No.: 26027-37-2

Cat. No.: S951569

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Understanding PEG-3 Oleamide

PEG-3 Oleamide (also known as Amide OMV-3) is a non-ionic surfactant created by reacting oleic acid with three units of ethylene oxide (PEG-3), resulting in a molecule with both lipophilic (oil-attracting) and hydrophilic (water-attracting) sections [1] [2]. Its key functions in formulations are:

- **Surfactant - Cleansing:** Helps to cleanse skin and hair by reducing surface tension, allowing water to rinse away dirt, sweat, and oils [3] [2].
- **Surfactant - Emulsifying:** Promotes the formation and stability of fine mixtures of oil and water (emulsions), preventing the components from separating [3] [2].
- **Thickening:** Can improve the viscosity of liquid formulations [1].

Technical Specifications & Application Data

The table below summarizes quantitative data and typical applications for **PEG-3 Oleamide**.

Property	Specification / Value	Application Notes
INCI Name	PEG-3 Oleamide [1]	Standardized nomenclature for cosmetic ingredients.
CAS Number	26027-37-2 [1]	Unique chemical identifier.

Property	Specification / Value	Application Notes
Chemical Structure	Amide of Oleic Acid + 3 Ethylene Oxide units [1] [2]	Lipophilic tail (oleic acid) + short hydrophilic head (PEG-3).
Primary Functions	Emulsifier, Cleansing Agent, Stabilizer, Thickener [1] [3] [2]	Versatile roles in formulations.
Typical Application Areas	Creams, Lotions, Make-up, Facial Cleansers, Body Washes, Shampoos, Micellar Waters [1] [2]	Common in both leave-on and rinse-off products.
Emulsion Type Suitability	Oil-in-Water (O/W) [2]	Helps disperse oil droplets in a continuous water phase.
Comedogenic Rating	1 (Low potential to clog pores) [2]	Generally suitable for facial products and acne-prone skin.
Skin Tolerance	Generally well-tolerated; low risk of irritation in rinse-off products [2]	Mildness profile supports use in gentle formulations.

Experimental Protocol: Formulating a Basic O/W Lotion

This protocol outlines a general methodology for creating a stable oil-in-water emulsion using **PEG-3 Oleamide**, which can serve as a base for further development.

1. Objective To prepare and evaluate a stable oil-in-water lotion using **PEG-3 Oleamide** as the primary emulsifier.

2. Materials

- **Oil Phase:** Lightweight oils (e.g., Caprylic/Capric Triglyceride, Mineral Oil).
- **Aqueous Phase:** Deionized Water, Glycerin (humectant).
- **Emulsifier:** **PEG-3 Oleamide**.
- **Co-emulsifier/Stabilizer** (optional): Cetyl Alcohol.
- **Preservative:** Broad-spectrum preservative (e.g., Phenoxyethanol).
- **Equipment:** Heated magnetic stirrer, beakers, thermometer, pH meter.

3. Procedure

- 1. Separation of Phases:** Weigh the oil phase components (oils, **PEG-3 Oleamide**, cetyl alcohol) into one beaker and the aqueous phase components (water, glycerin) into another.
- 2. Heating:** Heat both phases separately to **70-75°C** with gentle stirring until all components are fully melted and dissolved.
- 3. Emulsification:** Slowly add the oil phase to the aqueous phase while under **high-shear homogenization** to ensure uniform dispersion of oil droplets.
- 4. Cooling & Addition:** Cool the emulsion with continuous slow stirring. At **below 40°C**, add the heat-sensitive preservative.
- 5. pH Adjustment** (if needed): Check the pH and adjust if necessary for skin compatibility or stability.
- 6. Packaging:** Transfer the final lotion to a suitable container once it reaches room temperature.

4. Evaluation & Characterization

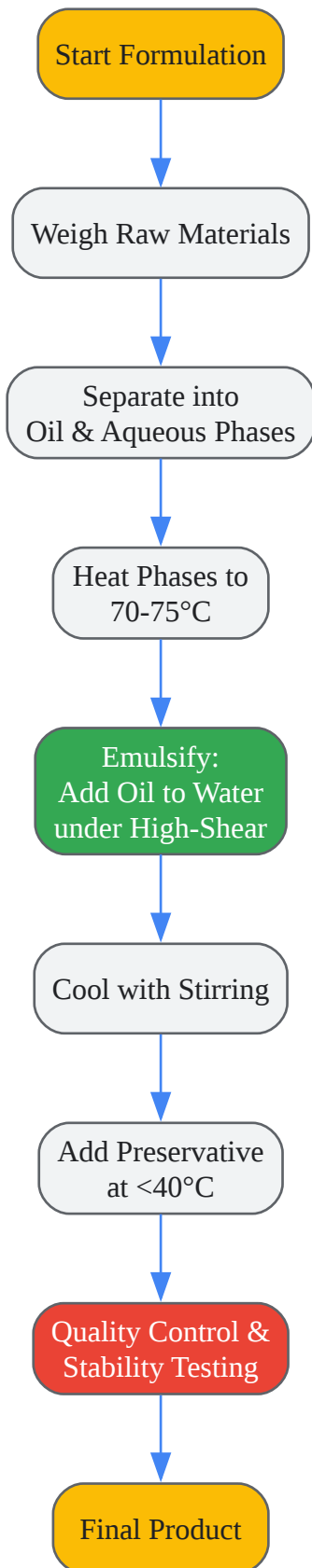
- **Physical Stability:** Centrifugal testing at 3000 rpm for 30 minutes and visual inspection for phase separation over 4 weeks at room temperature, 4°C, and 40°C [1] [2].
- **Viscosity Profile:** Measure viscosity at 25°C using a rotational viscometer at different time points to monitor thickening efficacy and stability [1].
- **Microscopic Analysis:** Use optical microscopy to observe the size and distribution of oil droplets in the water phase [2].

Research Considerations & Safety

- **Regulatory Status:** **PEG-3 Oleamide** is approved for use in cosmetic products in the EU, but its status as a pharmaceutical excipient should be verified with relevant regulatory bodies (e.g., FDA, EMA) [3].
- **Starting Material Origin:** The oleic acid used is typically derived from vegetable oils, making the ingredient suitable for vegan formulations when sourced accordingly [2].
- **Toxicological Profile:** A review of PEGs and their derivatives concluded they are safe for use in cosmetics [3]. However, pharmaceutical-grade validation would require additional testing.

Emulsion Formulation Workflow

The following diagram illustrates the logical sequence and decision points in the emulsion development process described in the protocol.



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Summary

PEG-3 Oleamide is a mild, effective emulsifier and surfactant well-established in **cosmetic science**. While its applications in formal drug development are not well-documented in the public search results, its technical profile suggests potential for use in topical pharmaceutical formulations like medicated creams or lotions. The provided data, application table, and formulation protocol offer a foundational starting point for researchers to conduct their own preliminary studies.

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